

An In-depth Technical Guide to 2,2,3,5-Tetramethylhexane

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Compound of Interest

Compound Name: 2,2,3,5-Tetramethylhexane

Cat. No.: B12652074

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CAS Number: 52897-09-3

This technical guide provides a summary of the available information for **2,2,3,5-tetramethylhexane**, geared towards researchers, scientists, and drug development professionals.

Disclaimer: Publicly accessible information regarding the biological activity, specific applications in drug development, and detailed experimental protocols for **2,2,3,5-tetramethylhexane** is limited. This document summarizes the available physicochemical data.

Chemical and Physical Properties

2,2,3,5-Tetramethylhexane is a saturated aliphatic hydrocarbon. Its basic properties are summarized below.

Property	Value	Source
CAS Number	52897-09-3	NIST Chemistry WebBook
Molecular Formula	C ₁₀ H ₂₂	NIST Chemistry WebBook
Molecular Weight	142.2817 g/mol	NIST Chemistry WebBook
Boiling Point	422 K (149 °C)	NIST Chemistry WebBook[1]

Spectroscopic and Chromatographic Data

Limited spectroscopic and chromatographic data are available for **2,2,3,5-tetramethylhexane**, which are crucial for its identification and characterization in a laboratory setting.

Gas Chromatography

Gas chromatography is a common technique for separating and analyzing volatile compounds. The Kovats retention index is a dimensionless quantity that helps to identify compounds in gas chromatography.

Column Type	Active Phase	Temperature (°C)	Kovats Retention Index (I)	Reference
Capillary	Squalane	100	873	Heinzen, Soares, et al., 1999[2]
Capillary	Squalane	60	873	Heinzen, Soares, et al., 1999[2]

Experimental Protocols

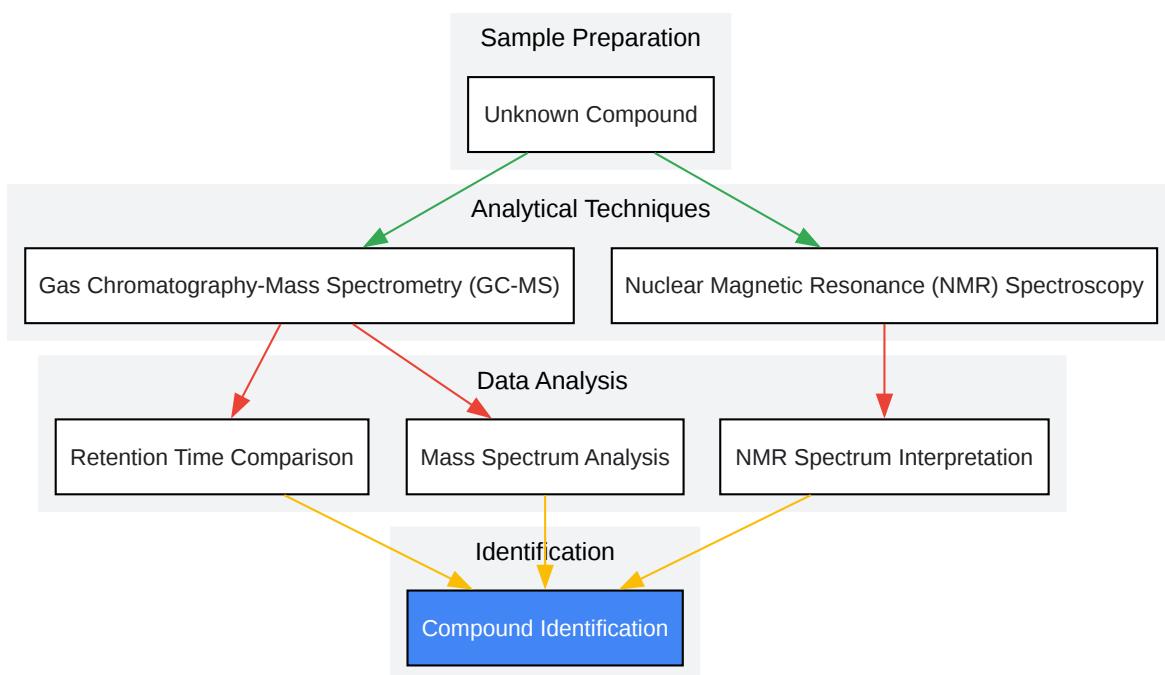
Detailed, peer-reviewed experimental protocols specifically for the synthesis or biological application of **2,2,3,5-tetramethylhexane** are not readily available in the public domain. General organic synthesis techniques for branched alkanes would likely apply, but specific reaction conditions, yields, and purification methods for this particular isomer are not well-documented.

Applications in Research and Drug Development

Currently, there is no significant body of literature suggesting that **2,2,3,5-tetramethylhexane** has a direct application in drug development or as a biologically active molecule. Its primary utility in a research context would likely be as a reference compound in analytical studies, such as mass spectrometry or gas chromatography, or as a non-polar solvent in specific organic reactions.

Logical Relationships in Compound Analysis

The analysis of an unknown compound suspected to be **2,2,3,5-tetramethylhexane** would follow a logical workflow. This can be visualized as follows:



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Workflow for the identification of **2,2,3,5-Tetramethylhexane**.

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References

- 1. Hexane, 2,2,3,5-tetramethyl- [webbook.nist.gov]

- 2. Hexane, 2,2,3,5-tetramethyl- [webbook.nist.gov]
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